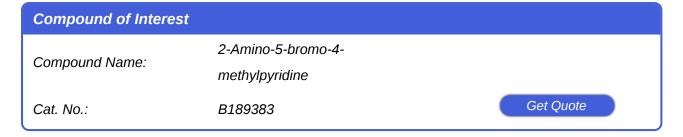


# 1H NMR and mass spectrometry data of 2-Amino-5-bromo-4-methylpyridine

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An In-depth Technical Guide to the <sup>1</sup>H NMR and Mass Spectrometry Data of **2-Amino-5-bromo-4-methylpyridine** 

This guide provides a comprehensive overview of the analytical data for **2-Amino-5-bromo-4-methylpyridine**, a key intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.[1] The document is intended for researchers, scientists, and professionals in drug development, offering detailed spectral data, experimental protocols, and workflow visualizations.

## **Compound Overview**

Structure: **2-Amino-5-bromo-4-methylpyridine** Molecular Formula: C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub>[2] Molecular Weight: 187.04 g/mol [2] CAS Number: 98198-48-2[2]

The molecule features a pyridine ring substituted with an amino group at the 2-position, a bromine atom at the 5-position, and a methyl group at the 4-position.[3] This combination of functional groups provides a versatile scaffold for various chemical transformations.[1]

# <sup>1</sup>H NMR Spectroscopic Data

The ¹H NMR spectrum provides detailed information about the proton environment in the molecule. The data presented below was acquired in deuterated chloroform (CDCl₃).



Multiplicity	Integration	Assignment
Singlet	1H	H-6 (Pyridine)
Singlet	1H	H-3 (Pyridine)
Singlet	2H	-NH <sub>2</sub> (Amino)
Singlet	ЗН	-CH₃ (Methyl)
	Singlet Singlet	Singlet 1H Singlet 1H Singlet 2H

Data sourced from

patent

CN201410406851.[4]

# **Mass Spectrometry Data**

Mass spectrometry confirms the molecular weight and can offer insights into the compound's structure through fragmentation analysis. The data below is consistent with Electrospray lonization (ESI), a soft ionization technique.

m/z Value	lon	Description
188	[M+H] <sup>+</sup>	Protonated molecular ion
186/188	[M]+·	Molecular ion (with isotopic pattern for Br)

reported.[4] The molecular ion M<sup>+\*</sup> would show a characteristic isotopic pattern due to the presence of bromine isotopes (<sup>79</sup>Br and <sup>81</sup>Br) at approximately a 1:1

ratio.

The [M+H]+ value of 188 is

# **Experimental Protocols**

Detailed methodologies are crucial for the reproduction and verification of analytical data.



## <sup>1</sup>H NMR Spectroscopy Protocol

A standard protocol for acquiring the <sup>1</sup>H NMR spectrum of pyridine derivatives is as follows:

- Sample Preparation: 5-10 mg of 2-Amino-5-bromo-4-methylpyridine is dissolved in approximately 0.6-0.7 mL of a suitable deuterated solvent, such as Chloroform-d (CDCl₃), in a clean NMR tube.[5][6]
- Instrumentation: A 400 MHz or higher field NMR spectrometer is recommended for optimal resolution.[6]
- Data Acquisition: A standard one-dimensional proton spectrum is acquired. Key parameters include a spectral width of -2 to 12 ppm and 16-64 scans, depending on the sample concentration.[6]
- Data Processing: The acquired Free Induction Decay (FID) is processed using a Fourier transform, followed by phase and baseline corrections. The signals are then integrated to determine the relative number of protons.[5]

## **Mass Spectrometry Protocol (ESI-MS)**

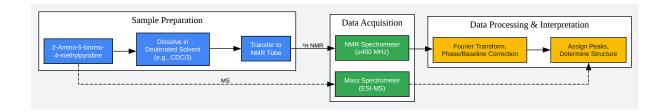
Electrospray Ionization (ESI) is well-suited for determining the molecular weight of polar compounds like **2-Amino-5-bromo-4-methylpyridine**.

- Sample Preparation: The sample is dissolved in a suitable volatile solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.[5]
- Ionization Method: Electrospray Ionization (ESI) is used, which is a soft ionization technique that typically produces a protonated molecule [M+H]+, making it ideal for molecular weight determination.[5]
- Mass Analyzer: A quadrupole, Time-of-Flight (TOF), or Orbitrap mass analyzer can be used.
   High-resolution instruments like TOF or Orbitrap can provide highly accurate mass measurements for elemental formula determination.[5]
- Analysis: The sample solution is infused directly into the mass spectrometer. The resulting
  mass spectrum plots ion abundance against the mass-to-charge ratio (m/z).[5]



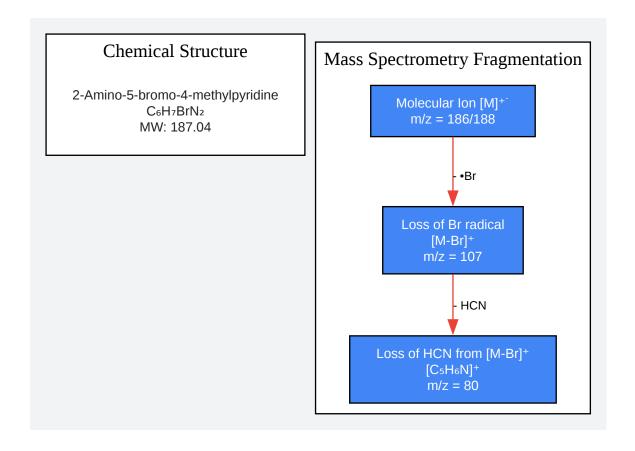
### **Visualized Workflows and Structures**

Diagrams are provided to illustrate the analytical workflow and the chemical structure with its potential mass spectrometric fragmentation.



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Caption: General experimental workflow for NMR and MS analysis.





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Caption: Structure and potential EI fragmentation pathway.

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### References

- 1. Role Of Synthesis Intermediate 2-Amino-5-Bromo-4-Methylpyridine [hzsqchem.com]
- 2. 2-Amino-5-bromo-4-methylpyridine | C6H7BrN2 | CID 817695 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. m.indiamart.com [m.indiamart.com]
- 4. Page loading... [wap.guidechem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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